

Application Notes and Protocols for ETP-45658

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ETP-45658

Cat. No.: B1671768

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This document provides detailed guidelines for the dissolution and experimental use of **ETP-45658**, a potent inhibitor of the PI3K/AKT/mTOR signaling pathway.

Product Information and Storage

ETP-45658 is an inhibitor of phosphoinositide 3-kinases (PI3K), DNA-dependent protein kinase (DNA-PK), and the mammalian target of rapamycin (mTOR).^{[1][2]} It is supplied as a white to off-white solid.^[1]

Storage Conditions:

- Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years.^[1]
- In Solvent: Store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]
^[3] To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes for single-use applications.^{[3][4]}

Quantitative Data Summary

The following tables summarize the inhibitory activity of **ETP-45658** against various kinases and its anti-proliferative effects on different cancer cell lines.

Table 1: Inhibitory Activity (IC₅₀) of **ETP-45658**

Target	IC ₅₀ (nM)
PI3K α	22.0[1][2]
PI3K δ	39.8[1]
PI3K β	129.0[1][2]
PI3K γ	717.3[1]
DNA-PK	70.6[1][2]
mTOR	152.0[1][2]

Table 2: Anti-proliferative Activity (EC₅₀) of **ETP-45658** in Cancer Cell Lines

Cell Line	Cancer Type	EC ₅₀ (μ M)
MCF7	Breast Cancer	0.48[1]
PC3	Prostate Cancer	0.49[1]
786-O	Renal Cancer	2.62[1]
HCT116	Colon Cancer	3.53[1]
U251	Glioblastoma	5.56[1]

Experimental Protocols: Dissolving ETP-45658

Preparation of Stock Solutions for In Vitro Experiments

The recommended solvent for preparing stock solutions of **ETP-45658** is dimethyl sulfoxide (DMSO).[1][2][3][5]

Materials:

- **ETP-45658** powder
- Anhydrous, newly opened DMSO[1]
- Sterile microcentrifuge tubes or vials

- Ultrasonic bath

Protocol:

- Allow the **ETP-45658** powder to equilibrate to room temperature before opening the vial.
- To prepare a high-concentration stock solution (e.g., 10-50 mM), add the appropriate volume of DMSO to the vial of **ETP-45658**. Solubility in DMSO has been reported to be as high as 250 mg/mL (802.98 mM).[\[1\]](#)
- To aid dissolution, sonicate the solution in an ultrasonic bath.[\[1\]](#)[\[2\]](#)[\[5\]](#) Gentle heating to 37°C can also be applied to increase solubility.[\[3\]](#)[\[4\]](#)
- Visually inspect the solution to ensure that all the powder has completely dissolved.
- Aliquot the stock solution into single-use volumes in sterile tubes and store at -20°C or -80°C as recommended.

Note on DMSO Concentration in Cell Culture: When further diluting the stock solution in cell culture media for experiments, ensure the final concentration of DMSO does not exceed a level that would be toxic to the cells (typically $\leq 0.5\%$). The maximum tolerated concentration of DMSO can vary between cell lines.[\[6\]](#)

Preparation of Working Solutions for In Vivo Experiments

For animal studies, a clear solution can be prepared using a co-solvent formulation. The following protocol yields a clear solution of at least 2.08 mg/mL.[\[1\]](#)

Materials:

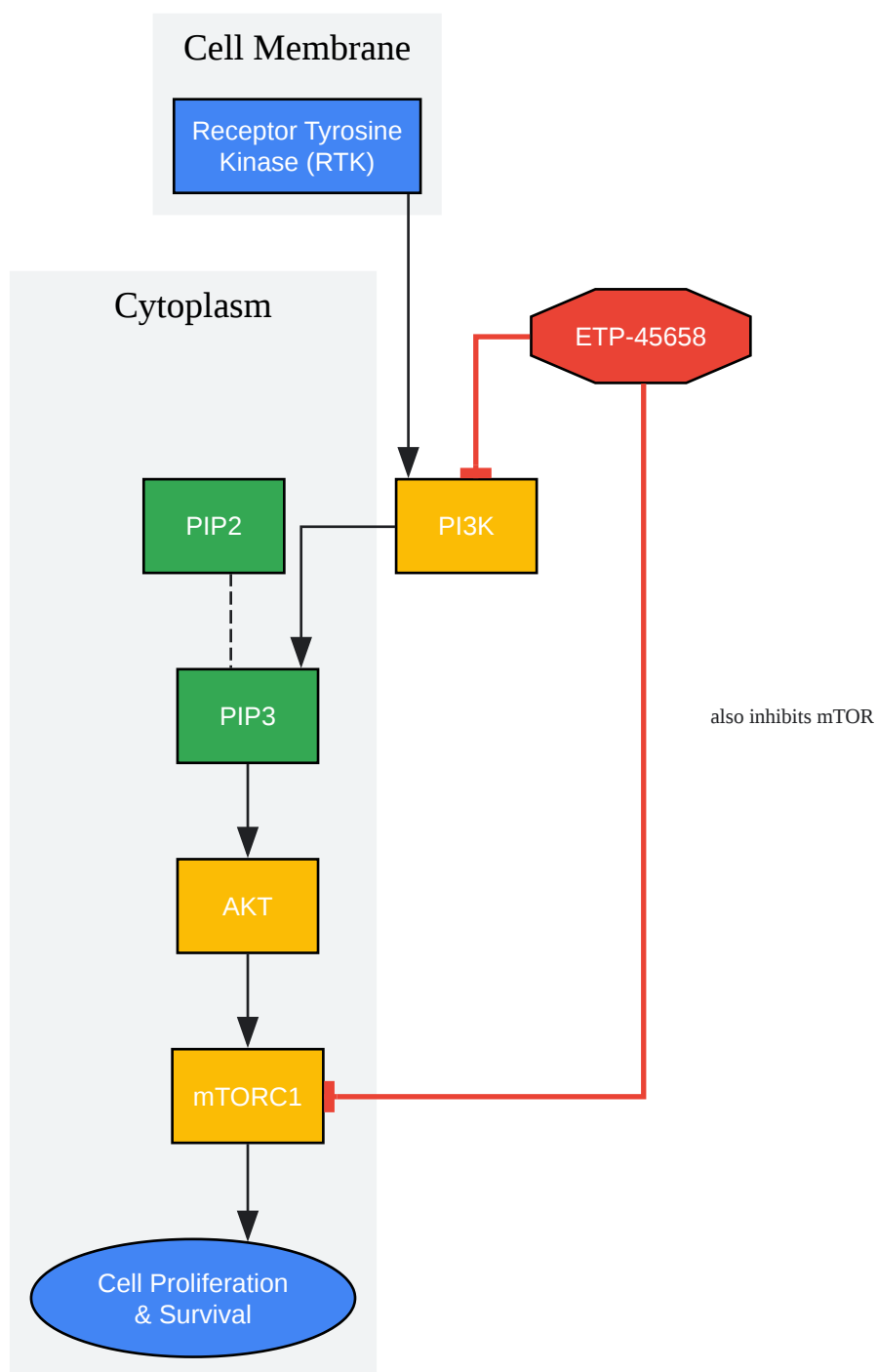
- **ETP-45658** stock solution in DMSO (e.g., 20.8 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl)

Protocol:

- Prepare the formulation in a step-wise manner. For a 1 mL final volume, the components are: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- Start with 100 μ L of the 20.8 mg/mL **ETP-45658** DMSO stock solution.
- Add 400 μ L of PEG300 and mix thoroughly until the solution is homogeneous.
- Add 50 μ L of Tween-80 and mix again until evenly distributed.
- Finally, add 450 μ L of Saline to bring the total volume to 1 mL. Mix thoroughly.

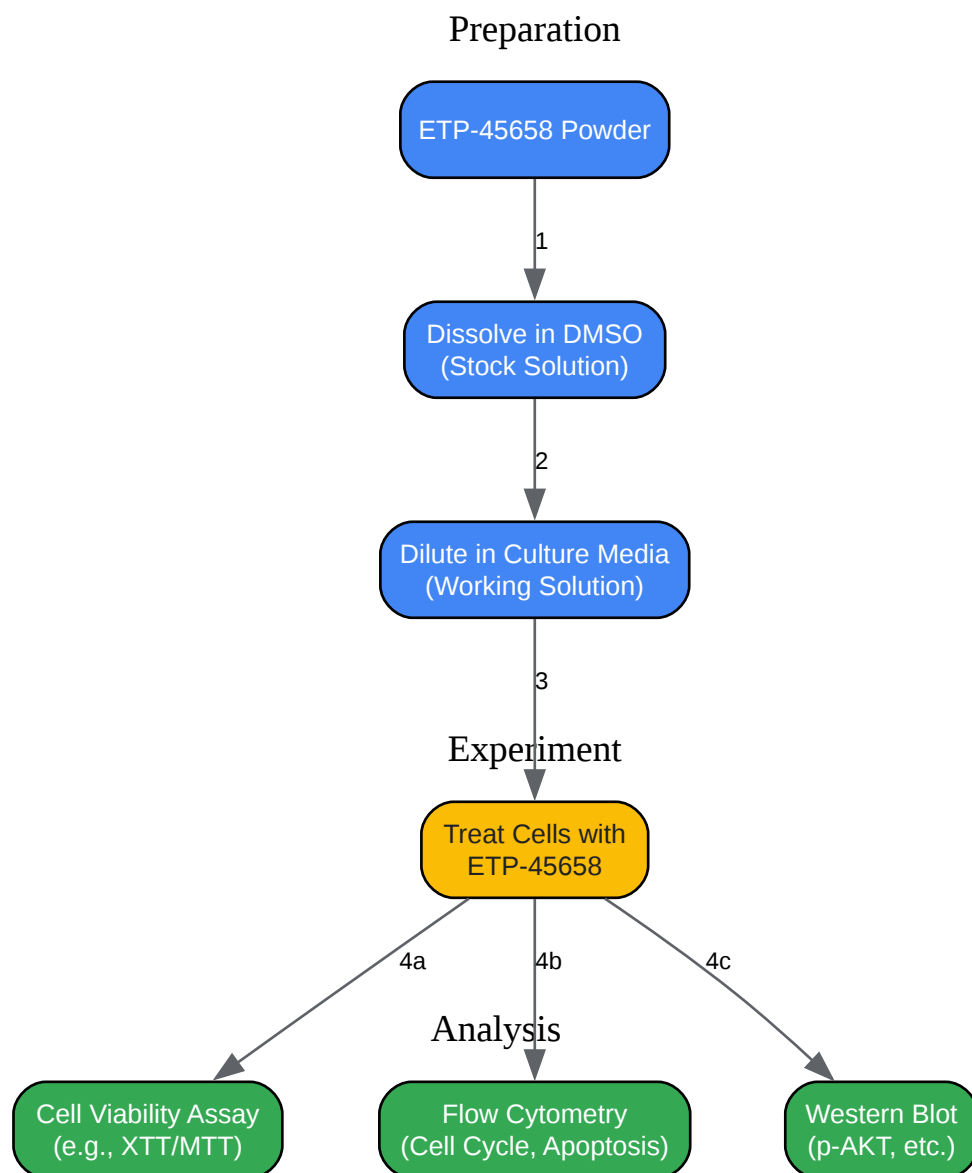
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the mechanism of action of **ETP-45658** and a general workflow for its application in cell-based assays.



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Caption: PI3K/AKT/mTOR signaling pathway inhibited by **ETP-45658**.



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